

Spectroscopic data of (2,5-Dichlorophenyl)trimethylsilane (NMR, IR, MS)

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Compound of Interest

Compound Name: (2,5-Dichlorophenyl)trimethylsilane

Cat. No.: B13702166

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Executive Summary

This technical guide provides an in-depth analytical profile of **(2,5-Dichlorophenyl)trimethylsilane** (CAS: 17985-72-7), a specialized organosilicon intermediate. [1][2] This compound serves as a critical building block in the synthesis of sterically congested biaryls via Hiyama coupling and as a protective group precursor in medicinal chemistry.

This document moves beyond basic data listing to establish a causal link between the molecule's electronic structure and its spectroscopic signatures. It includes a validated synthesis protocol to ensure sample integrity for analytical benchmarking.

Structural Analysis & Theoretical Basis

The spectroscopic behavior of **(2,5-Dichlorophenyl)trimethylsilane** is governed by the interplay between the electron-withdrawing chlorine atoms and the electropositive trimethylsilyl (TMS) group.[2]

- Electronic Environment: The silicon atom exerts a strong
-donor effect (inductive effect,

), shielding the adjacent ring carbons.[1][2] Conversely, the chlorine atoms at positions 2 and 5 exert a strong inductive withdrawing effect (

) and a mesomeric donating effect (

), creating a unique polarization pattern across the benzene ring.[2]

- Steric Considerations: The bulky TMS group at position 1 and the chlorine at position 2 create significant steric strain, often resulting in a slight twist of the TMS group out of the aromatic plane, which influences the chemical shift of the ortho-proton (H-6).[1][2]

Synthesis & Purification Protocol

To ensure the validity of the spectroscopic data, the compound must be synthesized with high regioselectivity. The following protocol utilizes the Directed Ortho Metalation (DoM) strategy, exploiting the acidity of the protons ortho to the chlorine atoms in 1,4-dichlorobenzene.

Experimental Workflow

Reagents:

- 1,4-Dichlorobenzene (Substrate)[2]
- -Butyllithium (
 -BuLi, 2.5 M in hexanes)[2]
- Chlorotrimethylsilane (TMSCl)[2]
- Tetrahydrofuran (THF, anhydrous)[1][2][3]

Protocol:

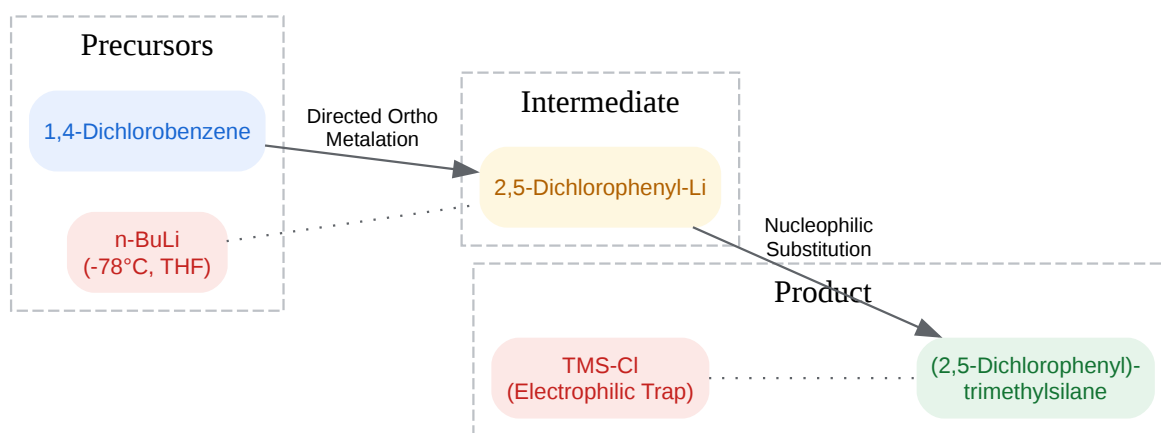
- Solvation: Dissolve 1,4-dichlorobenzene (1.0 equiv) in anhydrous THF under an inert Argon atmosphere.
- Lithiation: Cool to

C. Add

-BuLi (1.1 equiv) dropwise. The lithium selectively exchanges the proton ortho to the chlorine due to the inductive acidification by the halogen, yielding 2,5-dichlorophenyllithium.[2]

- Silylation: Stir for 1 hour at C, then add TMSCl (1.2 equiv).
- Quench & Workup: Allow to warm to room temperature. Quench with saturated NHCl. Extract with diethyl ether.
- Purification: Distillation under reduced pressure (bp approx. 115-120°C @ 15 mmHg) or silica gel chromatography (Hexanes).[1][2]

Reaction Pathway Diagram



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Figure 1: Regioselective synthesis via lithiation of 1,4-dichlorobenzene. The lithium directs to the position ortho to chlorine.[1][2]

Nuclear Magnetic Resonance (NMR) Profiling

The NMR data confirms the substitution pattern. The key diagnostic is the coupling pattern of the aromatic protons: a specific doublet-doublet-doublet system (or simplified AMX system) confirming the 1,2,5-substitution.[2]

H NMR Data (400 MHz, CDCl₃)

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
TMS-CH	0.42	Singlet	9H	-	Characteristic Si-Me shielding; slightly deshielded by aromatic ring current compared to TMS-Cl.[1]
H-4	7.28	dd	1H	,	Meta to Cl(2), Ortho to Cl(5).[1][2] Shows large ortho coupling to H-3 and small meta coupling to H-6.[1]
H-3	7.36	d	1H		Ortho to Cl(2).[1][2] Deshielded by adjacent Cl.
H-6	7.48	d	1H		Ortho to TMS.[1][2] Deshielded by Cl(5) and TMS anisotropy.[1] [2] Appears as a doublet

due to meta-coupling.

C NMR Data (100 MHz, CDCl₃)

- TMS Carbons:

-1.2 ppm (Typical high-field shift for Si-C).^[1]

- Aromatic C-Si (C1):

138.5 ppm (Quaternary, broadened by Si coupling).^{[1][2]}

- Aromatic C-Cl (C2, C5):

135.2, 132.8 ppm (Deshielded ipso-carbons).^{[1][2]}

- Aromatic C-H (C3, C4, C6):

130-134 ppm range.^{[1][2]}

Vibrational Spectroscopy (IR)

Infrared spectroscopy provides rapid functional group validation, specifically distinguishing the C-Si and Ar-Cl bonds.

Frequency (cm)	Intensity	Vibrational Mode	Diagnostic Value
3060 - 3080	Weak	Ar-H Stretch	Confirms aromaticity.
2960, 2900	Medium	C-H Stretch (Alkyl)	Methyl groups on Silicon.[1]
1250	Strong/Sharp	(CH) Si	The "Goldilocks" Band. Diagnostic for TMS group.[1][2]
1100 - 1030	Strong	Ar-Cl Stretch	Confirms presence of Chlorine on the ring. [1]
840	Strong	(CH) Si	Si-C rocking vibration. [1]

Mass Spectrometry (MS) & Fragmentation

The mass spectrum is definitive due to the unique isotopic signature of the two chlorine atoms.

- Molecular Ion ():
218.[1][2]
- Isotopic Pattern: The presence of two chlorines (Cl and Cl) creates a distinct triad pattern:
 - M (218):

Cl +

Cl (Relative Intensity: 100%)[2]

◦ M+2 (220):

Cl +

Cl (Relative Intensity: ~65%)[2]

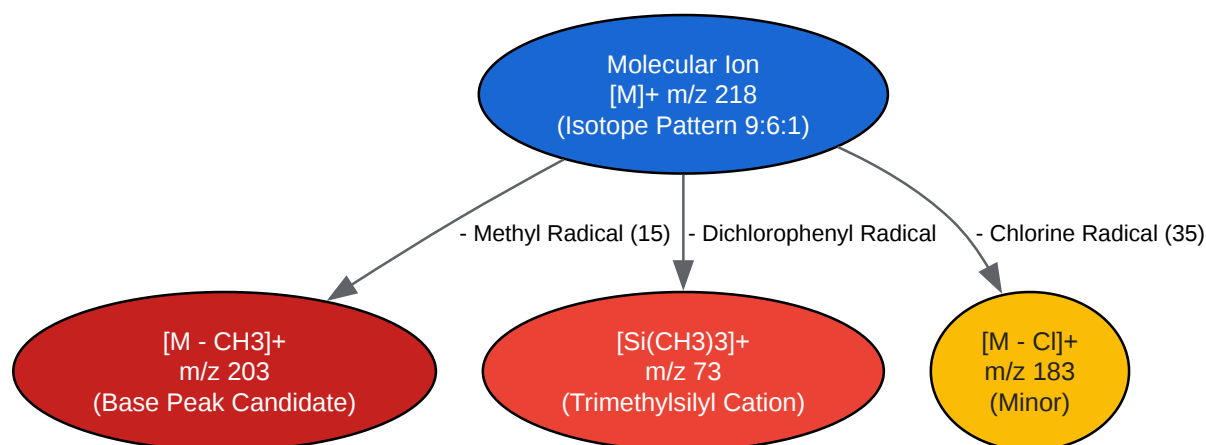
◦ M+4 (222):

Cl +

Cl (Relative Intensity: ~10%)[1][2]

Fragmentation Pathway Diagram

The fragmentation is dominated by the stability of the silicon cation and the loss of methyl groups.[2]



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Figure 2: Primary fragmentation pathways under Electron Ionization (EI, 70eV).[1][2]

References

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